

Essential Safety and Operational Guide for 6-Bromo-2-pyridinecarbonitrile

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Compound of Interest

Compound Name: 6-Bromo-2-pyridinecarbonitrile

Cat. No.: B023229

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This guide provides immediate, essential safety and logistical information for handling **6-Bromo-2-pyridinecarbonitrile** (CAS No: 122918-25-6). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining necessary personal protective equipment, step-by-step operational plans, and proper disposal methods.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure to **6-Bromo-2-pyridinecarbonitrile**, which is harmful if swallowed, causes skin irritation, serious eye damage, and may cause respiratory irritation.^{[1][2]}

Protection Type	Specific Recommendations	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves for any signs of degradation or puncture before use. [2] [3]	To prevent skin contact and irritation. [2] [4]
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some workplaces. [2] [5]	To protect eyes from dust particles and splashes, preventing serious eye damage. [2] [5]
Skin and Body Protection	Laboratory coat. Wear long pants and closed-toe shoes to ensure no skin is exposed. [3] [5]	To protect skin and personal clothing from contamination. [4] [5]
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood. [2] [5] If dust or aerosols may be generated, a NIOSH/MSHA or European Standard EN 149 approved respirator (such as a dust mask type N95) is necessary. [5]	To prevent inhalation of dust and subsequent respiratory tract irritation. [1] [2] [6]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **6-Bromo-2-pyridinecarbonitrile** is essential for maintaining a safe laboratory environment.

1. Preparation:

- Ensure a chemical fume hood is operational and available.[\[5\]](#)

- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
- Gather all necessary PPE and ensure it is in good condition.[3]
- Prepare all necessary equipment and reagents before handling the compound.

2. Handling:

- Conduct all manipulations of **6-Bromo-2-pyridinecarbonitrile** within a certified chemical fume hood to minimize inhalation exposure.[5]
- Avoid the formation of dust and aerosols.[1][5]
- Use appropriate tools (e.g., spatulas) to handle the solid compound.
- Keep the container tightly closed when not in use.[2][5][7]
- Do not eat, drink, or smoke when using this product.[1][2][5]
- Wash hands thoroughly after handling.[1][2][5]

3. Post-Handling:

- Decontaminate all work surfaces and equipment after use.
- Remove and properly dispose of contaminated PPE.
- Store **6-Bromo-2-pyridinecarbonitrile** in a cool, dry, and well-ventilated place.[5][7] The storage container must be tightly sealed.[2][7] It should be stored locked up and isolated from strong oxidizing agents and strong acids.[5][7]

Disposal Plan

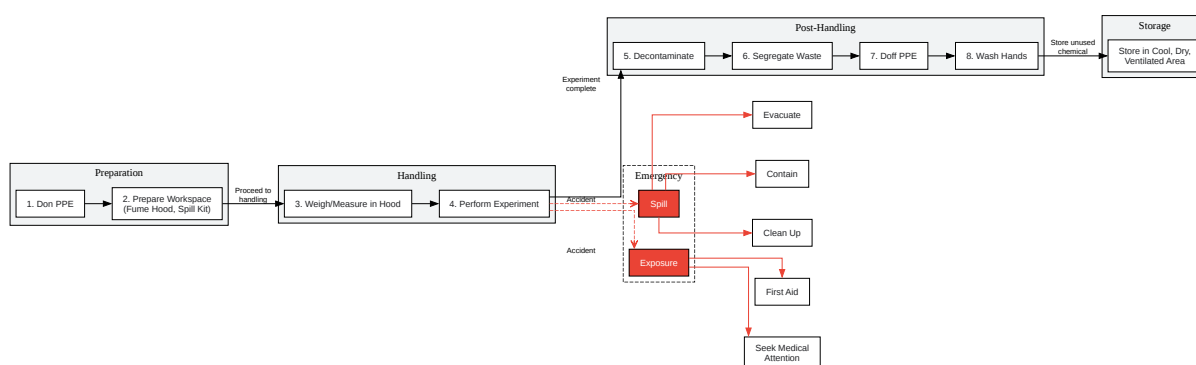
Proper disposal of **6-Bromo-2-pyridinecarbonitrile** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all waste materials, including contaminated PPE and disposable equipment, in a designated and properly labeled hazardous waste container. The container should be kept closed and stored in a well-ventilated, secure area.
- **Disposal Method:** Dispose of the chemical waste through a licensed hazardous waste disposal company.[2][5] Do not let the chemical enter drains.[1] Disposal must be in accordance with applicable local, state, and federal regulations.[6]

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is essential.

- **Skin Contact:** Take off contaminated clothing immediately.[1] Wash off with soap and plenty of water for at least 15 minutes.[5] Get medical advice/attention if skin irritation occurs.[2][5]
- **Eye Contact:** Rinse cautiously with water for several minutes.[2][5] Remove contact lenses, if present and easy to do. Continue rinsing.[2][5] Immediately call a poison center or doctor.[2][5]
- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing.[1][2][5] Call a poison center or doctor if you feel unwell.[2][5]
- **Ingestion:** Rinse mouth with water.[1][5] Do NOT induce vomiting.[5] Call a poison center or doctor immediately.[5]
- **Spill Response:** Evacuate the area and restrict access. Avoid dust formation.[1][5] Wear appropriate PPE. Sweep up and shovel the material into a suitable container for disposal.[5] Ventilate the area and decontaminate the spill site.



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Caption: Workflow for safely handling **6-Bromo-2-pyridinecarbonitrile**.

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